

# Commercial Suppliers and Availability of Ergothioneine-d3: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: *Ergothioneine-d3*

Cat. No.: *B12416359*

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For researchers, scientists, and drug development professionals, the availability of high-quality, isotopically labeled internal standards is critical for accurate bioanalytical studies. This technical guide provides an in-depth overview of the commercial suppliers, availability, and technical specifications of **Ergothioneine-d3**, a deuterated analog of the antioxidant ergothioneine. This guide also details relevant experimental protocols and key signaling pathways associated with ergothioneine's biological activity.

## Commercial Availability and Technical Data

**Ergothioneine-d3** is commercially available from several reputable suppliers of research chemicals and analytical standards. The primary use of **Ergothioneine-d3** is as an internal standard in mass spectrometry-based quantification of natural ergothioneine in various biological matrices. While Ergothioneine-d9 is also commercially available and sometimes used for similar purposes, this guide focuses on the d3 variant. The following table summarizes the available information from key suppliers.

Supplier	Product Name	Catalog Number	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Stated Purity	Isotopic Enrichment
MedchemExpress	Ergothioneine-d3	HY-N1914S	1356933-89-5	C <sub>9</sub> H <sub>12</sub> D <sub>3</sub> N <sub>3</sub> O <sub>2</sub> S	232.32	Purity data available on Certificate of Analysis	Data available on Certificate of Analysis
LGC Standards	L-(+)-Ergothioneine-d3	TRC-E600001	1356933-89-5	C <sub>9</sub> H <sub>12</sub> D <sub>3</sub> N <sub>3</sub> O <sub>2</sub> S	232.32	>95% (HPLC) for d9 variant	Data available on Certificate of Analysis
Santa Cruz Biotechnology	L-(+)-Ergothioneine-d3	sc-211113	1356933-89-5	C <sub>9</sub> H <sub>12</sub> D <sub>3</sub> N <sub>3</sub> O <sub>2</sub> S	232.32	Data available on Certificate of Analysis	Data available on Certificate of Analysis

Note: Specific lot-to-lot data, including precise isotopic enrichment for **Ergothioneine-d3**, should be confirmed by requesting the Certificate of Analysis from the respective supplier.

## Experimental Protocols: Quantification of Ergothioneine using Ergothioneine-d3 Internal Standard

The primary application of **Ergothioneine-d3** is as an internal standard for the accurate quantification of ergothioneine in biological samples by liquid chromatography-tandem mass

spectrometry (LC-MS/MS). The following is a representative protocol synthesized from published research.<sup>[1][2]</sup>

## Sample Preparation (Human Plasma)

- Thaw Plasma Samples: Thaw frozen human plasma samples on ice.
- Protein Precipitation: To 100  $\mu$ L of plasma, add 400  $\mu$ L of acetonitrile containing the **Ergothioneine-d3** internal standard (final concentration typically 50-100 ng/mL).
- Vortex and Centrifuge: Vortex the mixture vigorously for 1 minute to precipitate proteins. Centrifuge at 14,000 x g for 10 minutes at 4°C.
- Supernatant Collection: Carefully collect the supernatant for LC-MS/MS analysis.

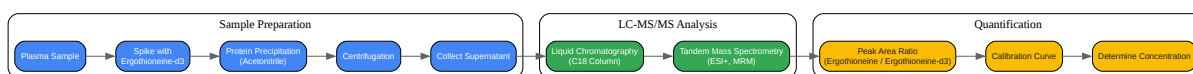
## LC-MS/MS Analysis

- Liquid Chromatography (LC):
  - Column: A C18 reversed-phase column (e.g., 2.1 x 100 mm, 1.7  $\mu$ m particle size) is commonly used.
  - Mobile Phase A: 0.1% formic acid in water.
  - Mobile Phase B: 0.1% formic acid in acetonitrile.
  - Gradient: A typical gradient would start at a low percentage of Mobile Phase B, ramping up to elute ergothioneine, followed by a wash and re-equilibration step.
  - Flow Rate: 0.3 mL/min.
  - Injection Volume: 5-10  $\mu$ L.
- Tandem Mass Spectrometry (MS/MS):
  - Ionization Mode: Positive Electrospray Ionization (ESI+).
  - Multiple Reaction Monitoring (MRM) Transitions:

- Ergothioneine:  $m/z$  230.1  $\rightarrow$  127.1
- **Ergothioneine-d3**:  $m/z$  233.1  $\rightarrow$  130.1
- Instrumentation: A triple quadrupole mass spectrometer is typically used for MRM experiments.

## Quantification

- A calibration curve is constructed by plotting the ratio of the peak area of the ergothioneine MRM transition to the peak area of the **Ergothioneine-d3** internal standard MRM transition against a series of known ergothioneine concentrations.
- The concentration of ergothioneine in the unknown plasma samples is then determined from this calibration curve.



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Experimental workflow for Ergothioneine quantification.

## Signaling Pathways of Ergothioneine

Ergothioneine is recognized for its potent antioxidant and cytoprotective effects, which are mediated through its interaction with several key cellular signaling pathways.[3][4] Its primary mechanism involves direct scavenging of reactive oxygen species (ROS) and modulation of pathways that control cellular stress responses.

### Nrf2/ARE Antioxidant Response Pathway

A central mechanism of ergothioneine's protective action is the activation of the Nuclear factor erythroid 2-related factor 2 (Nrf2)/Antioxidant Response Element (ARE) pathway.[3][4] Under conditions of oxidative stress, ergothioneine promotes the translocation of Nrf2 to the nucleus.

In the nucleus, Nrf2 binds to the ARE in the promoter regions of various antioxidant genes, leading to their increased expression. These genes encode for protective enzymes such as heme oxygenase-1 (HO-1), NAD(P)H quinone dehydrogenase 1 (NQO1), and glutamate-cysteine ligase (GCL), which bolster the cell's antioxidant defenses.

Ergothioneine activates the Nrf2/ARE pathway.

## Modulation of MAPK and NF-κB Signaling

Ergothioneine has also been shown to modulate inflammatory responses by influencing the Mitogen-Activated Protein Kinase (MAPK) and Nuclear Factor-kappa B (NF-κB) signaling pathways.[3] By reducing intracellular ROS levels, ergothioneine can inhibit the activation of stress-activated protein kinases (SAPKs) such as p38 and JNK, which are upstream activators of inflammatory transcription factors. Furthermore, ergothioneine can suppress the activation of NF-κB, a key regulator of pro-inflammatory gene expression, thereby attenuating the inflammatory cascade.

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